

An In-depth Technical Guide to 3-Fluorophenylacetone: Safety, Handling, and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluorophenylacetone

Cat. No.: B132418

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling protocols, and physical and chemical properties for **3-Fluorophenylacetone** (CAS No: 1737-19-5). The information is compiled and presented to meet the needs of professionals in research and development.

Chemical and Physical Properties

3-Fluorophenylacetone is a substituted phenylacetone that serves as an analytical reference standard and a precursor in the synthesis of amphetamines.^{[1][2]} Its physical and chemical properties are summarized below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ FO	[1][3][4][5]
Molecular Weight	152.16 g/mol	[3][4]
Physical State	Liquid	[5]
Color	Pale yellow	[5]
Purity	≥98%	[1][5]
Normal Boiling Point	490.12 K	[4]
Normal Melting Point	280.65 K	[4]
Critical Temperature	698.29 K	[4]
Critical Pressure	3272.78 kPa	[4]
Critical Volume	0.456 m ³ /kmol	[4]
Enthalpy of Vaporization	44.50 kJ/mol	[4]
Enthalpy of Fusion	17.40 kJ/mol	[4]
Water Solubility (log10WS)	-2.30 (mol/l)	[4]
Octanol/Water Partition Coefficient (logPoct/wat)	1.957	[4]

Safety and Hazards

GHS Hazard Classification

3-Fluorophenylacetone is classified as a hazardous substance. The GHS classification, based on aggregated data from multiple sources, is as follows.[3]

Hazard Class	Category	GHS Code	Hazard Statement
Flammable liquids	4	H227	Combustible liquid
Skin corrosion/irritation	2	H315	Causes skin irritation
Serious eye damage/eye irritation	2A	H319	Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335	May cause respiratory irritation
Sensitization, Skin	1	H317	May cause an allergic skin reaction

Hazard Pictograms and Signal Word

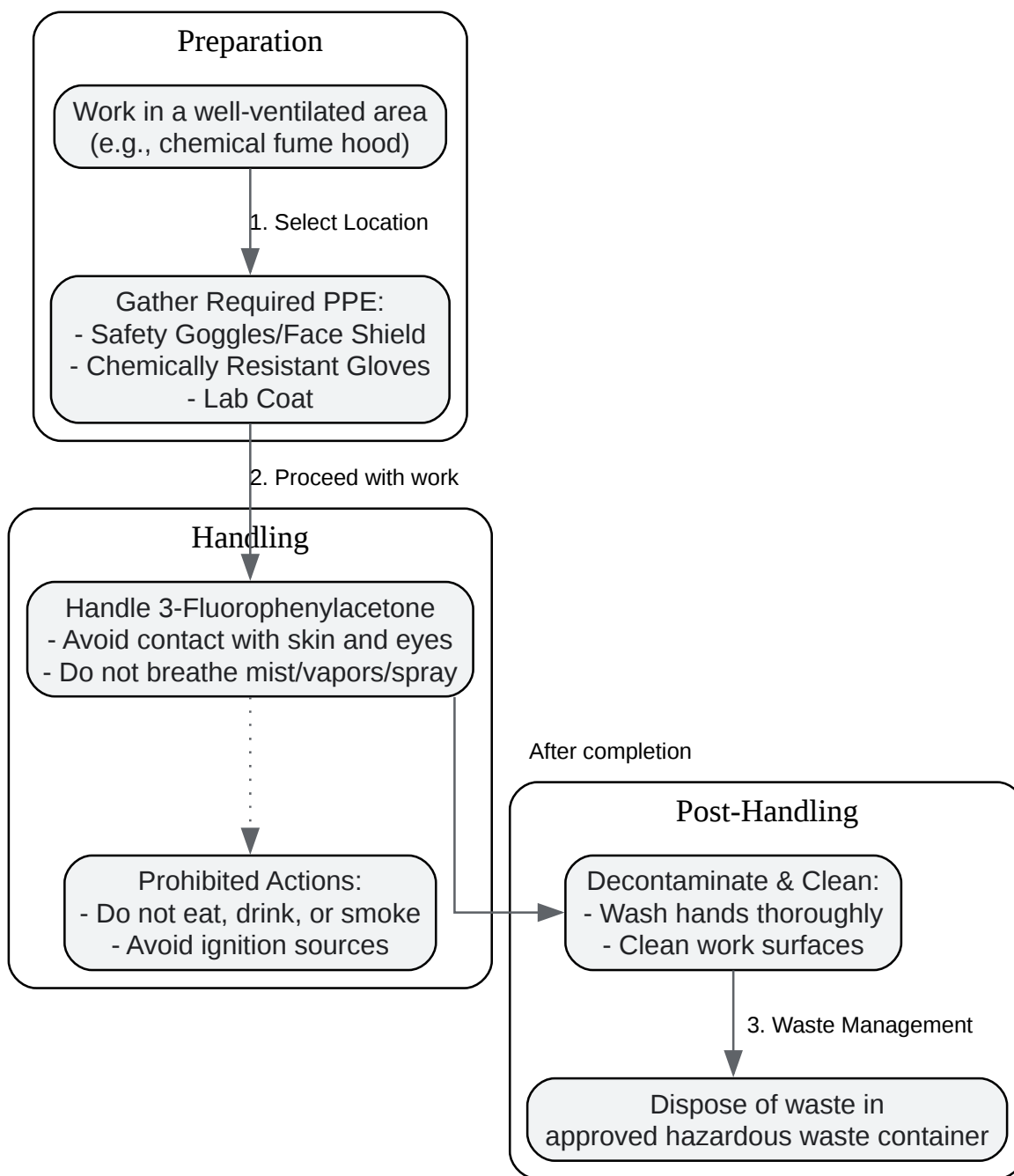
- Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning[3]

Handling and Storage Protocols

Proper handling and storage are crucial to ensure safety when working with **3-Fluorophenylacetone**.

Personal Protective Equipment (PPE)

A standardized workflow for handling this chemical, including the necessary PPE, is outlined below.



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Standard Laboratory Workflow for Handling **3-Fluorophenylacetone**.

Safe Handling Practices

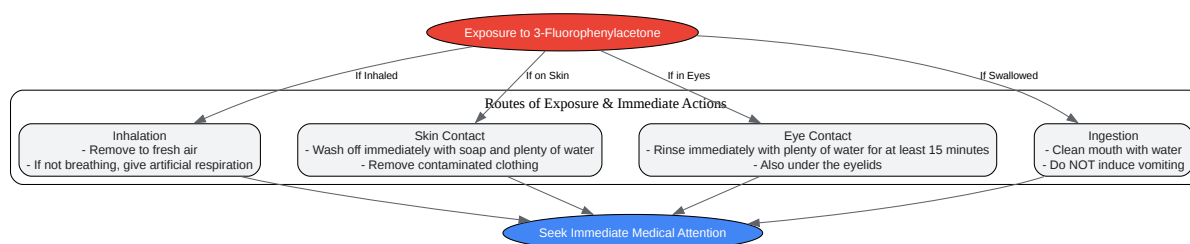
- Ventilation: Always use this substance in a well-ventilated area, preferably within a chemical fume hood.[6][7]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[6][8] Do not eat, drink, or smoke when using this product.[7][8] Wash hands thoroughly after handling.[7][8]
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition.[9][10]
- Contaminated Clothing: Remove and wash contaminated clothing before reuse.[8]

Storage Conditions

- Container: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[8][9]
- Incompatible Materials: Store away from strong oxidizing agents.[9]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in case of exposure.



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First Aid Procedures for Exposure to **3-Fluorophenylacetone**.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[8] Seek medical attention.[8]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[8] Get medical attention.[8]
- Inhalation: Move the person to fresh air.[8] If breathing is difficult or has stopped, provide artificial respiration.[8] Get medical attention.[8]
- Ingestion: Clean the mouth with water and seek medical attention.[8] Do not induce vomiting.[10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[8][9]
- Specific Hazards: The substance is a combustible liquid.[9] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and gaseous hydrogen fluoride (HF).[8][9]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[8][9]

Accidental Release Measures

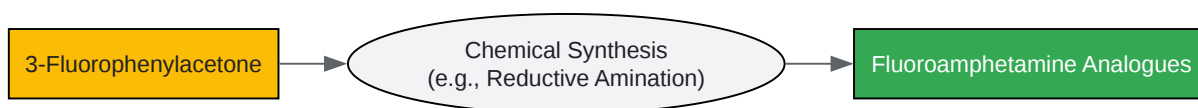
- Personal Precautions: Ensure adequate ventilation and remove all sources of ignition.[9][10] Avoid contact with the substance.
- Containment: Absorb the spill with inert material such as sand, silica gel, or vermiculite.[9][10]
- Disposal: Collect the absorbed material into a suitable, closed container for disposal by an approved waste disposal plant.[7][9]

Toxicological Information

Detailed toxicological data for **3-Fluorophenylacetone** is not extensively available. However, the GHS classification indicates that it is an irritant to the skin, eyes, and respiratory system.[3] It may also cause an allergic skin reaction.[3]

Role in Synthetic Chemistry

3-Fluorophenylacetone is primarily known as a precursor in the synthesis of fluorinated amphetamine analogues.[1] This is a critical piece of information for drug development professionals and forensic chemists. The logical relationship is straightforward:



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Role of **3-Fluorophenylacetone** as a chemical precursor.

This guide is intended for informational purposes for trained professionals. Always refer to the most current and complete Safety Data Sheet (SDS) provided by your supplier before handling this chemical.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. caymanchem.com [caymanchem.com]
- 3. 3-Fluorophenylacetone | C₉H₉FO | CID 137185 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Fluorophenylacetone (CAS 1737-19-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. indiamart.com [indiamart.com]

- 6. fishersci.com [fishersci.com]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- 8. fishersci.fi [fishersci.fi]
- 9. fishersci.com [fishersci.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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